

Application Notes: Preparation of Uridine 5'-Diphosphate Sodium Salt Stock Solutions

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Compound of Interest

Compound Name:	Uridine 5'-Diphosphate Sodium Salt
CAS No.:	21931-53-3
Cat. No.:	B15572649

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Introduction

Uridine 5'-Diphosphate Sodium Salt (UDP-Na₂) is a nucleotide of significant interest in biomedical research and drug development. It serves as a crucial signaling molecule, primarily acting as a potent and selective agonist for the P2Y₆ receptor, and is also known to be an antagonist of the P2Y₁₄ receptor.^{[1][2][3][4]} Its involvement in various physiological processes, including RNA biosynthesis, cellular metabolism, and inflammatory responses, makes it a key compound for in vitro and in vivo studies.^{[1][5][6]} Accurate and consistent preparation of UDP-Na₂ stock solutions is paramount for obtaining reliable and reproducible experimental results. These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the proper handling, dissolution, and storage of UDP-Na₂.

Chemical and Physical Properties

Uridine 5'-Diphosphate Sodium Salt is a white to off-white powder.^{[1][5]} It is essential to be aware of its key properties to ensure proper handling and solution preparation.

Property	Value
Molecular Formula	C ₉ H ₁₂ N ₂ Na ₂ O ₁₂ P ₂ [1][7][8]
Molecular Weight	448.12 g/mol (anhydrous basis)[1][6][7]
Appearance	White to Off-white Powder[1][5]
Purity	Typically ≥96.0% by HPLC[1][6]

Solubility and Stability

Proper dissolution and storage are critical for maintaining the integrity and activity of UDP-Na₂.

Parameter	Recommendation
Recommended Solvent	High-purity water (e.g., sterile, nuclease-free water) is the preferred solvent. Some suppliers also report solubility in DMSO, though water is more common for biological applications.[3][9]
Solubility in Water	Solubility is reported variably, with concentrations of 50 mg/mL, 90 mg/mL, and 111 mg/mL being cited.[3][6][9] It is recommended to start with a slightly lower concentration and assist dissolution if necessary.
Dissolution Aids	Sonication and gentle heating may be used to aid dissolution in water.[9]
Storage of Powder	Store the solid compound at -20°C under an inert atmosphere for long-term stability (up to 3 years).[1][3][5][6]
Storage of Stock Solutions	Aliquot stock solutions to avoid repeated freeze-thaw cycles. Store at -20°C for up to 1 month or at -80°C for up to 1 year.[3]

Experimental Protocol: Preparation of a 100 mM UDP-Na₂ Stock Solution

This protocol details the steps for preparing a 100 mM aqueous stock solution of **Uridine 5'-Diphosphate Sodium Salt**.

Materials

- **Uridine 5'-Diphosphate Sodium Salt** (UDP-Na₂) powder
- Sterile, nuclease-free water
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile microcentrifuge tubes (for aliquots)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Optional: Sonicator water bath

Procedure

- Pre-dissolution Preparations:
 - Bring the UDP-Na₂ powder container to room temperature before opening to prevent condensation of moisture, as the compound can be moisture-sensitive.[\[10\]](#)
 - Ensure all equipment, including tubes and pipette tips, is sterile and nuclease-free to prevent degradation of the nucleotide.
- Weighing the Compound:
 - Tare the analytical balance with a sterile conical tube.

- Carefully weigh the desired amount of UDP-Na₂ powder into the tube. For example, to prepare 10 mL of a 100 mM solution (MW = 448.12 g/mol), you would weigh out 44.81 mg. Calculation: $0.1 \text{ mol/L} \times 0.010 \text{ L} \times 448.12 \text{ g/mol} = 0.44812 \text{ g} = 448.12 \text{ mg}$ (adjust for 10 mL volume: 44.81 mg)
- Dissolution:
 - Add a portion of the sterile, nuclease-free water to the tube containing the UDP-Na₂ powder (e.g., add 8 mL for a final volume of 10 mL).
 - Vortex the tube for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes, or until the solution is clear. Gentle warming can also be applied if necessary.^[9]
 - Once fully dissolved, add sterile, nuclease-free water to reach the final desired volume (e.g., 10 mL).
- Sterilization and Aliquoting:
 - While not always necessary depending on the application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter if absolute sterility is required.
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This is crucial to minimize contamination and degradation from repeated freeze-thaw cycles.^[3]
- Storage:
 - Label the aliquots clearly with the compound name, concentration, and date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^[3]

Quality Control

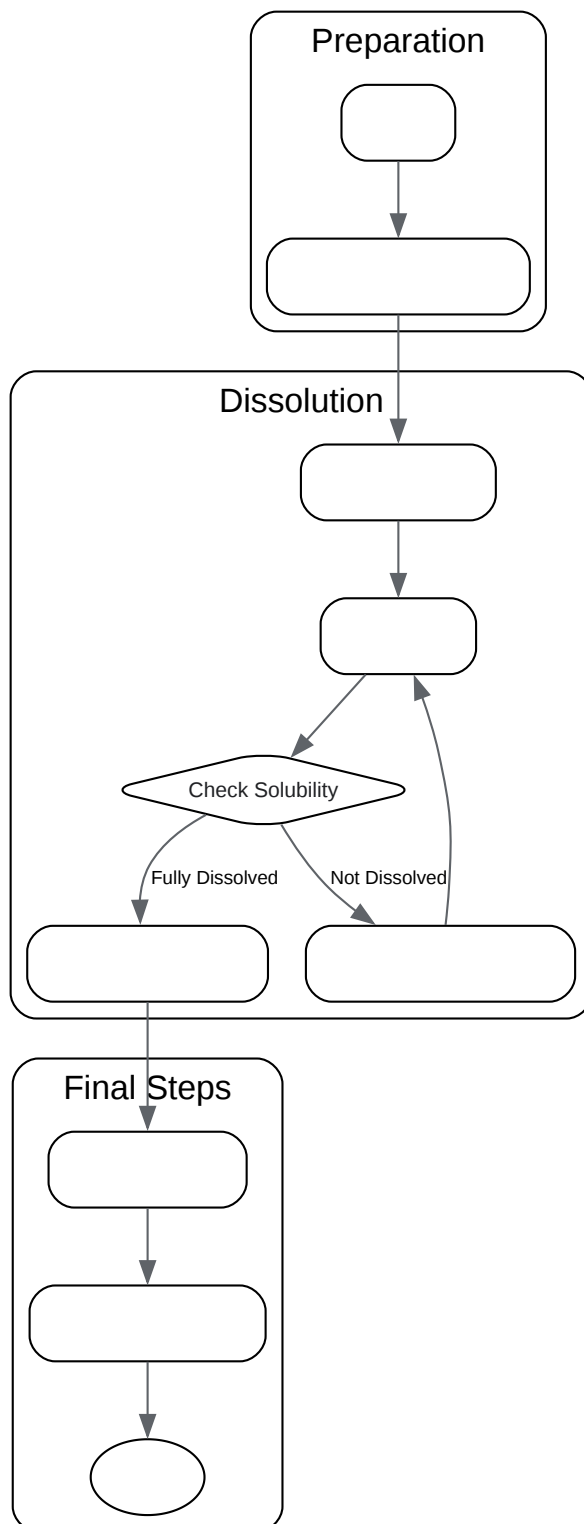
For applications requiring high precision, the concentration of the stock solution can be verified by UV-Vis spectrophotometry. The molar extinction coefficient (ϵ) for UDP at its maximum absorbance wavelength (λ_{max}) of 262 nm at pH 7.0 is approximately $10,000 \text{ M}^{-1}\text{cm}^{-1}$.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps involved in the preparation of a UDP- Na_2 stock solution.

Workflow for UDP-Na2 Stock Solution Preparation

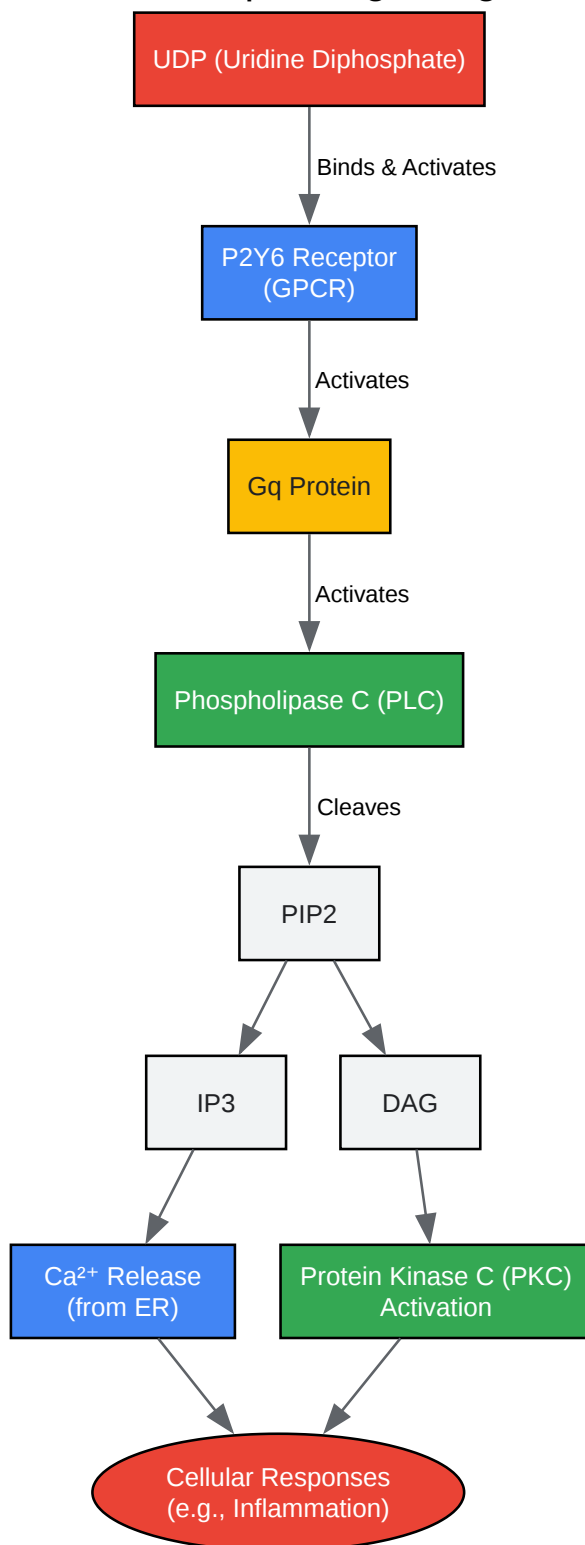
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Caption: Workflow for preparing a **Uridine 5'-Diphosphate Sodium Salt** (UDP-Na₂) stock solution.

Signaling Pathway Involvement

UDP is a well-known agonist of the P2Y₆ receptor, a G protein-coupled receptor (GPCR). The activation of this pathway is involved in various cellular responses, including the release of inflammatory mediators.

UDP-P2Y6 Receptor Signaling Pathway

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Caption: Simplified signaling pathway of the P2Y6 receptor activated by its agonist, UDP.

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